

Vanadium sulfate crystal structure analysis

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Compound of Interest

Compound Name: Vanadium sulfate

CAS No.: 16785-81-2

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An In-depth Technical Guide to the Crystal Structure Analysis of **Vanadium Sulfate** Compounds

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the crystal structures of various **vanadium sulfate** compounds. It includes detailed crystallographic data, experimental protocols for synthesis and analysis, and visual workflows to aid in understanding the structural determination processes.

Introduction to Vanadium Sulfates

Vanadium can exist in several oxidation states, most commonly +2, +3, +4, and +5. This versatility leads to a variety of sulfate compounds, each with distinct crystal structures and properties. Vanadyl sulfate (VOSO_4), a compound of vanadium(IV), is one of the most common laboratory sources of vanadium, valued for its high stability.[1] Other significant forms include vanadium(II) sulfate and vanadium(III) sulfate, which are often used as precursors or reducing agents.[2][3] The study of their crystal structures is crucial for understanding their chemical behavior, stability, and potential applications in areas ranging from catalysis to materials science and medicine.

Crystal Structure of Vanadium(II) Sulfate (VSO_4)

Vanadium(II) sulfate is typically encountered in its hydrated forms, most commonly as a hexahydrate or heptahydrate.[2] These compounds are known for their violet color and sensitivity to air.[2]

Vanadium(II) Ammonium Sulfate Hexahydrate ($(\text{NH}_4)_2\text{V}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$)

A related and well-studied compound is the Tutton's salt, vanadium(II) ammonium sulfate hexahydrate. Its structure has been determined by three-dimensional X-ray analysis.[4]

Table 1: Crystallographic Data for Vanadium(II) Ammonium Sulfate Hexahydrate[4]

Parameter	Value
Crystal System	Monoclinic
Space Group	$P2_1/a$
a (Å)	9.42(3)
b (Å)	12.76(3)
c (Å)	6.22(2)
β (°)	107.2(2)
Z (formula units/cell)	2
V-O distance (Å)	2.15 (average)

In this structure, the vanadium(II) ion is coordinated by six water molecules, forming a nearly regular octahedral geometry.[4] The V-O bond distance is approximately 2.12 pm in the hexahydrate.[2][5]

Crystal Structure of Vanadium(III) Sulfate ($\text{V}_2(\text{SO}_4)_3$)

Vanadium(III) sulfate is a pale yellow solid that is stable in air, which is unusual for many vanadium(III) compounds.[3] It dissolves slowly in water to form the green hexaqua complex,

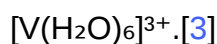


Table 2: General Properties of Vanadium(III) Sulfate

Property	Value
Formula	$V_2(SO_4)_3$
Molar Mass	390.074 g/mol [6]
Appearance	Pale yellow crystalline powder [3] [6]
Solubility in H ₂ O	Slightly soluble [6]

Upon exposure to moist air, it can form a green hydrate.[\[3\]](#)

Crystal Structure of Vanadyl Sulfate (Vanadium(IV) Oxide Sulfate, $VOSO_4$)

Vanadyl sulfate, $VOSO_4$, is the most common and stable **vanadium sulfate**. It exists in an anhydrous form as well as several hydrated forms, including the common pentahydrate and a hexahydrate that is stable below 13.6 °C.[\[1\]](#)[\[7\]](#) The structure features the diatomic vanadyl ion, VO^{2+} .[\[1\]](#)

Anhydrous Vanadyl Sulfate ($VOSO_4$)

The crystal structure of anhydrous $VOSO_4$ has been determined from three-dimensional X-ray data.[\[8\]](#) It consists of distorted vanadium-oxygen octahedra linked by sulfate groups to form a three-dimensional framework.[\[8\]](#)

Table 3: Crystallographic Data for Anhydrous $VOSO_4$ [\[8\]](#)

Parameter	Value
Crystal System	Orthorhombic
Space Group	Pnma
a (Å)	7.3710(12)
b (Å)	6.2692(8)
c (Å)	7.0821(9)
Z (formula units/cell)	4

Vanadyl Sulfate Hydrates

The hydrated forms of vanadyl sulfate are more commonly used. In the pentahydrate, the vanadium center is octahedral, coordinated to the oxo ligand, four water molecules, and one sulfate group. The fifth water molecule is not directly bonded to the vanadium ion in the solid state.^[1]

Table 4: Crystallographic Data for Vanadyl Sulfate Hexahydrate (VOSO₄·6H₂O)^[7]

Parameter	Value
Crystal System	Triclinic
a (Å)	7.49(3)
b (Å)	10.17(4)
c (Å)	6.185(25)
α (°)	101.7(3)
β (°)	95.6(3)
γ (°)	92.2(3)

Experimental Protocols

Synthesis of Vanadium Sulfate Crystals

Protocol 1: Synthesis of Vanadium(II) Ammonium Sulfate Hexahydrate[4]

- Reduce Vanadium(V) pentoxide (V_2O_5) to vanadyl sulfate ($VOSO_4$) using sulfur dioxide (SO_2) in a sulfuric acid solution.
- Add ammonium sulfate ($(NH_4)_2SO_4$) to the solution.
- Cool the solution and reduce it electrolytically using a mercury cathode.
- Concentrate the resulting solution in a vacuum desiccator over an alkaline pyrogallol solution to form amethyst-colored crystals.
- Recrystallize the crystals under a nitrogen atmosphere from dilute aqueous sulfuric acid.

Protocol 2: Synthesis of Anhydrous Vanadyl Sulfate ($VOSO_4$)[8]

- Heat Vanadium(V) pentoxide (V_2O_5) with concentrated sulfuric acid.
- To obtain crystals suitable for X-ray analysis, prolong the heating for approximately two weeks.
- The resulting light green rod-shaped crystals of $VOSO_4$ can be isolated.

Protocol 3: Synthesis of Vanadyl Sulfate Pentahydrate ($VOSO_4 \cdot 5H_2O$)[1]

- Prepare a solution of vanadium pentoxide (V_2O_5) in sulfuric acid.
- Reduce the V(V) to V(IV) by bubbling sulfur dioxide (SO_2) gas through the solution.
- Crystallize the pentahydrate salt from the resulting aqueous solution.

Protocol 4: Synthesis of Vanadium(III) Sulfate ($V_2(SO_4)_3$)[3]

- Treat Vanadium(V) pentoxide (V_2O_5) in sulfuric acid with elemental sulfur.
- The reaction proceeds according to: $V_2O_5 + S + 3 H_2SO_4 \rightarrow V_2(SO_4)_3 + SO_2 + 3 H_2O$.
- Isolate the resulting pale yellow solid.

Crystal Structure Determination

The primary method for determining the crystal structure of **vanadium sulfate** compounds is X-ray diffraction (XRD), which can be applied to single crystals or powdered samples.

Protocol 5: Single-Crystal X-ray Diffraction[4]

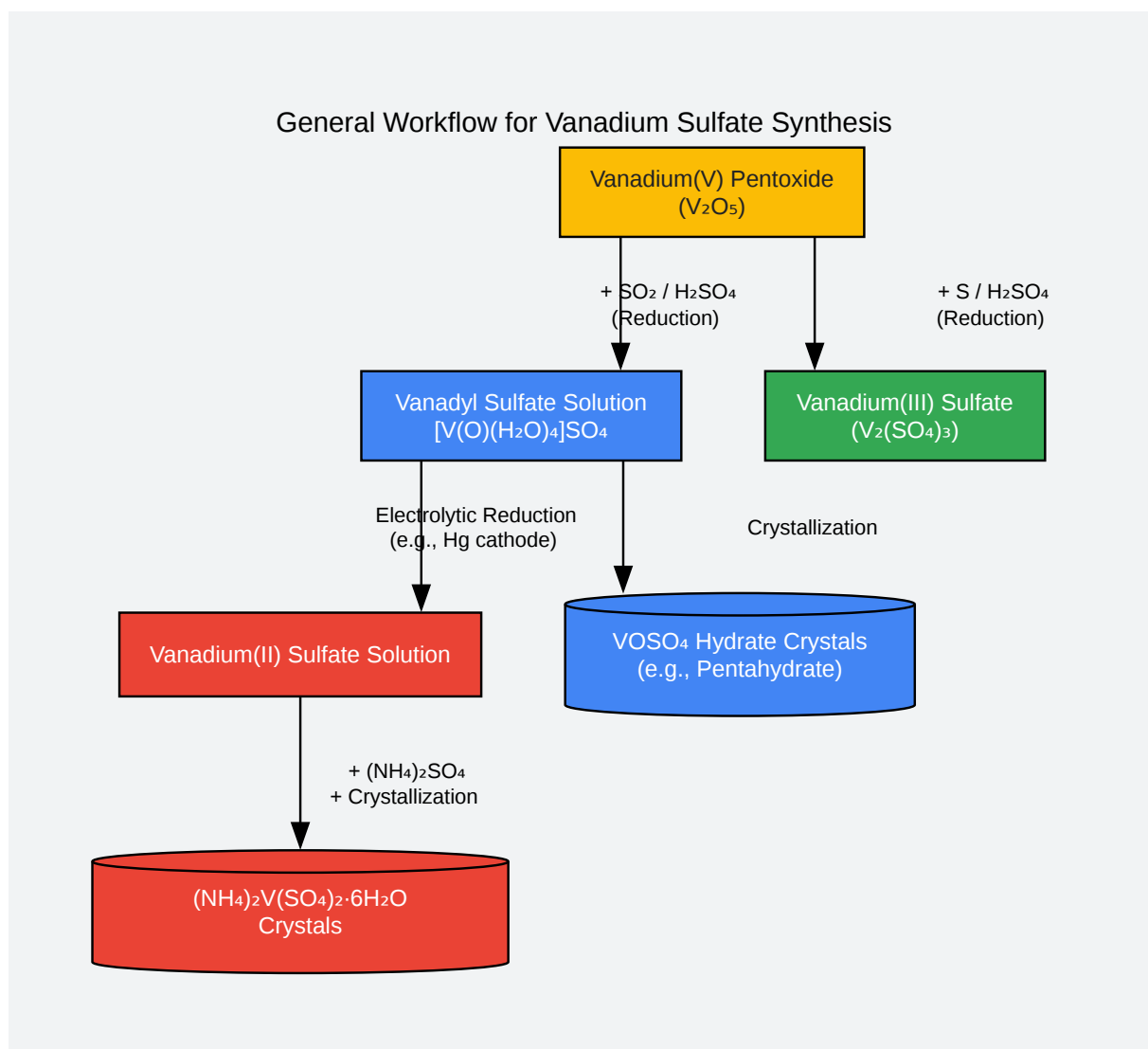
- **Crystal Mounting:** Carefully select a single crystal of suitable size and quality and mount it on a goniometer head. For air-sensitive samples like V(II) compounds, this should be done under an inert atmosphere.[4][9]
- **Data Collection:** Mount the goniometer on a diffractometer equipped with an X-ray source (e.g., CuK α radiation). Collect diffraction data by rotating the crystal and recording the intensities and positions of the diffracted X-ray beams. Techniques like Weissenberg photography can be employed.[8]
- **Data Processing:** Correct the raw intensity data for various factors, including Lorentz and polarization effects.[4]
- **Structure Solution and Refinement:** Use the processed data to solve the phase problem and determine the initial positions of the atoms in the unit cell. Refine the atomic positions and thermal parameters to achieve the best fit between the observed and calculated diffraction patterns.

Protocol 6: Powder X-ray Diffraction (PXRD)[8]

- **Sample Preparation:** Grind the crystalline material into a fine powder to ensure random orientation of the crystallites.
- **Data Collection:** Place the powder sample in a diffractometer and expose it to a monochromatic X-ray beam. Record the intensity of the scattered X-rays as a function of the scattering angle (2θ).
- **Phase Identification:** Compare the resulting diffraction pattern (a plot of intensity vs. 2θ) to databases like the Inorganic Crystal Structure Database (ICSD) to identify the crystalline phases present.[10]

- Unit Cell Determination: Index the diffraction peaks to determine the unit cell parameters of the crystal lattice.

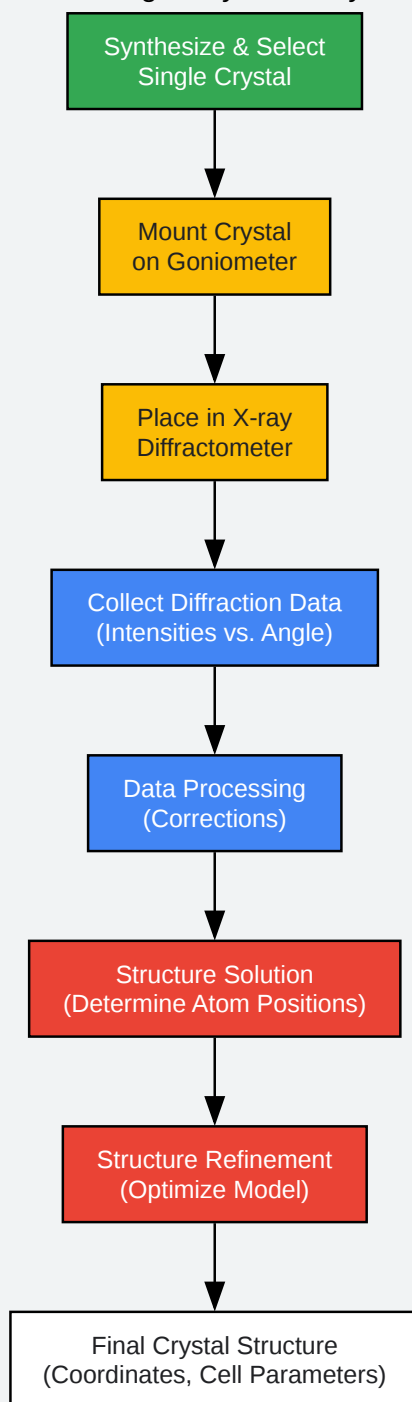
Visualizations



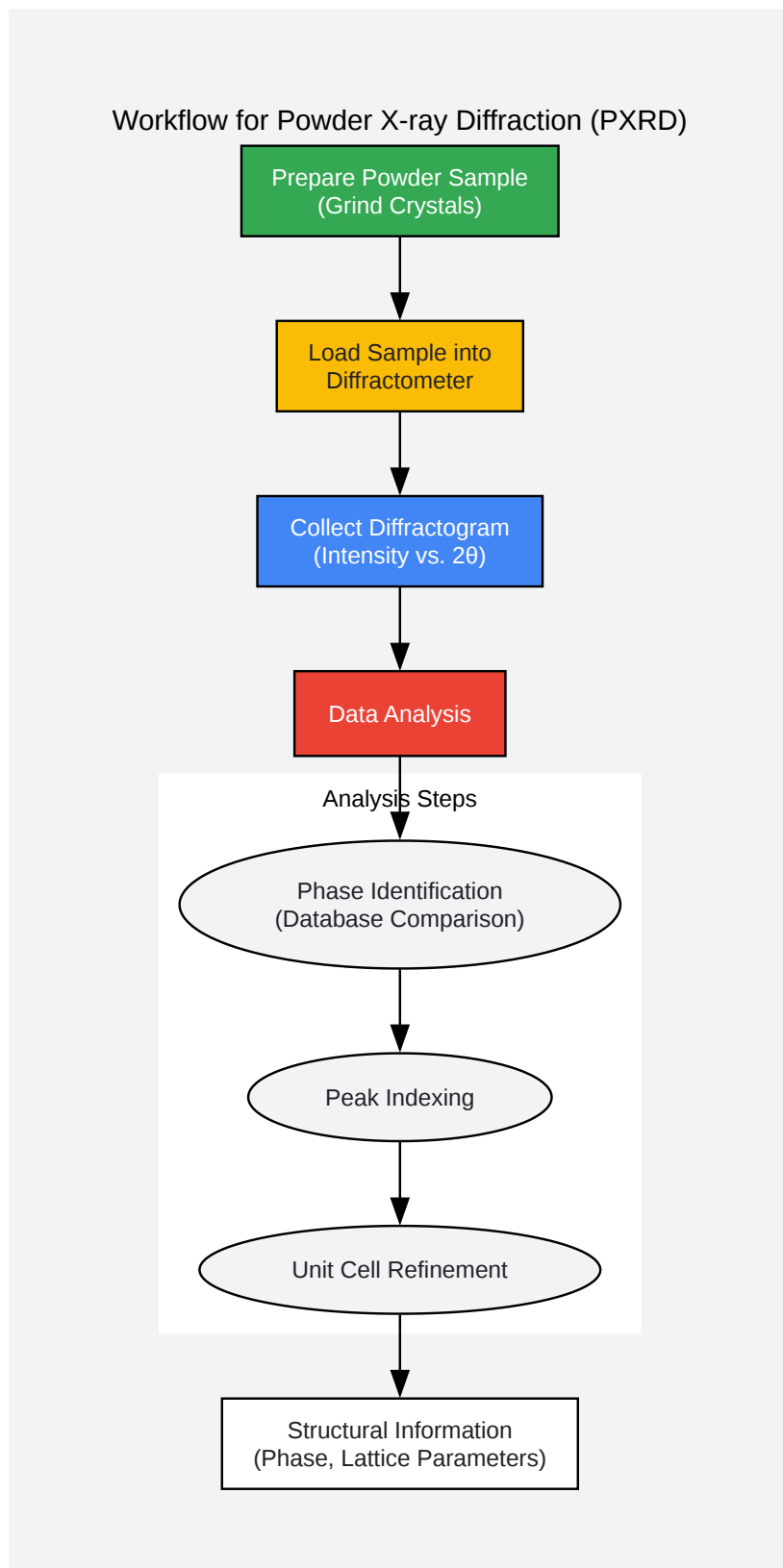
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Caption: Synthesis pathways from Vanadium(V) Pentoxide to various **Vanadium Sulfate** compounds.

Workflow for Single-Crystal X-ray Diffraction

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Caption: A generalized workflow for determining a crystal structure using single-crystal X-ray diffraction.



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Caption: A generalized workflow for analyzing a crystalline powder using powder X-ray diffraction.

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